

Application Note & Protocol: Quantification of Desthiazolymethyl Ritonavir using LC-MS/MS

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Compound of Interest

Compound Name: *Desthiazolymethyl ritonavir*

Cat. No.: *B561960*

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Introduction

Ritonavir, an antiretroviral agent of the protease inhibitor class, is widely used in the treatment of HIV/AIDS, often as a pharmacokinetic enhancer for other protease inhibitors due to its potent inhibition of the cytochrome P450 3A4 (CYP3A4) enzyme.[1][2] Understanding the metabolic fate of Ritonavir is crucial for comprehending its overall pharmacological profile and potential for drug-drug interactions. One of the identified metabolic pathways of Ritonavir involves the cleavage of the thiazolymethyl group, leading to the formation of

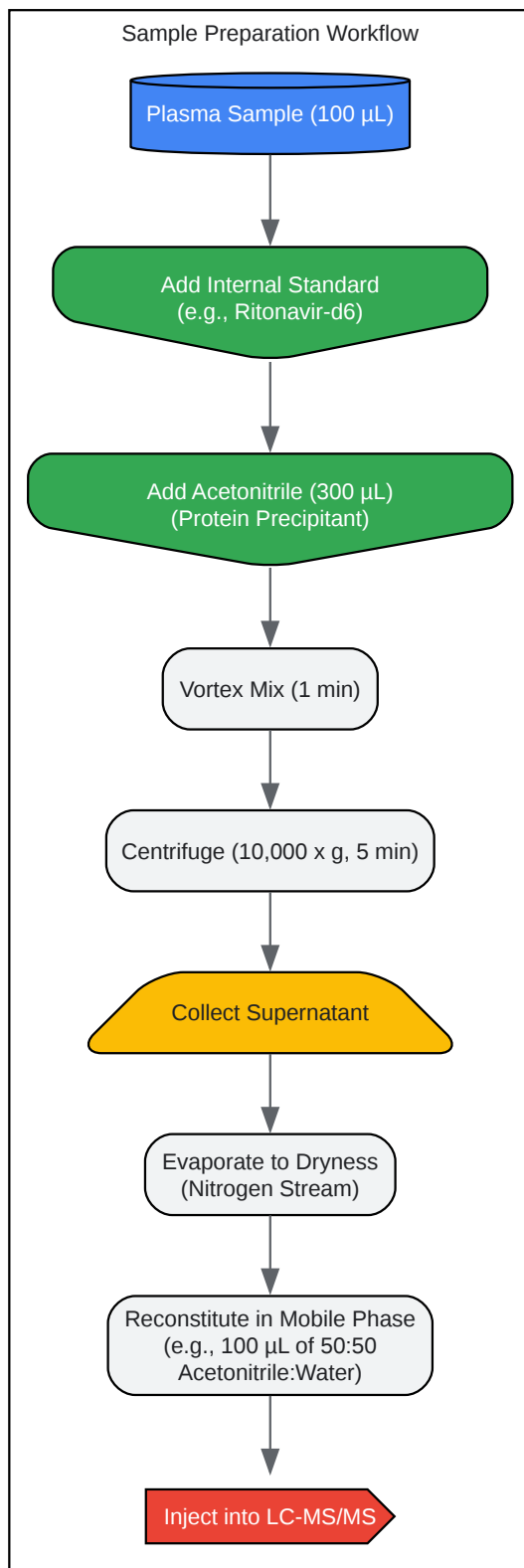
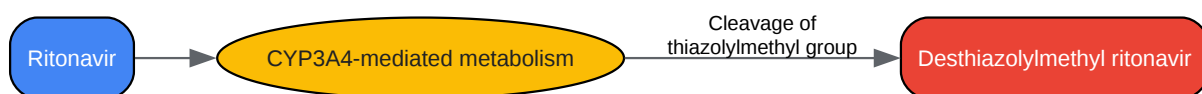
Desthiazolymethyl ritonavir, also known as Desthiazolymethyloxycarbonyl Ritonavir.[3] This application note provides a detailed protocol for the sensitive and specific quantification of this metabolite in biological matrices using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

The methodology described herein is based on established principles for the analysis of Ritonavir and its metabolites, providing a robust framework for researchers in drug metabolism, pharmacokinetics, and clinical pharmacology.

Signaling Pathway and Metabolism

Ritonavir is primarily metabolized by the cytochrome P450 enzyme system, with CYP3A4 being the major contributor.[1] The metabolic transformation of Ritonavir can occur through various pathways, including oxidation and cleavage of its side chains. The formation of

Desthiazolylmethyl ritonavir results from the enzymatic removal of the thiazolylmethylcarbamoyl moiety. A simplified representation of this metabolic activation pathway is illustrated below.



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References

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